

Stability and storage conditions for researchgrade Feracryl.

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Compound of Interest		
Compound Name:	Feracryl	
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Technical Support Center: Research-Grade Feracryl

This technical support center provides guidance on the stability, storage, and handling of research-grade **Feracryl**. The information is compiled from available literature and general best practices for laboratory reagents.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Feracryl** powder?

For optimal long-term stability, **Feracryl** powder, which appears as yellowish-brown flakes, should be stored in a cool, dry, and dark place.[1] Due to its hygroscopic nature, it is crucial to keep the container tightly sealed to prevent moisture absorption, which can lead to clumping and degradation.[2] While specific long-term temperature-dependent degradation data is not readily available, general best practices for powder coatings suggest a maximum storage temperature of 25°C.[3] For extended shelf life, refrigeration (2-8°C) is a recommended option, though the powder should be allowed to equilibrate to room temperature for several hours before opening to prevent condensation.[4]

Q2: How should I store prepared aqueous solutions of Feracryl?







Sterile 1% aqueous solutions of **Feracryl** have been reported to be stable for two or more years when stored appropriately.[1] These solutions are most active and stable within a pH range of 2.9 to 4.0.[1][5] For research use, it is recommended to store sterile-filtered aqueous solutions in a refrigerator at 2-8°C and protected from light.

Q3: What is the known shelf-life of **Feracryl**?

While a definitive shelf-life for all research-grade formulations has not been established, sterile aqueous solutions are noted to be stable for at least two years.[1] The stability of the powder form is dependent on storage conditions, particularly protection from moisture and high temperatures.[2][3]

Q4: Is Feracryl sensitive to light?

Although specific photostability studies on **Feracryl** are not widely published, it is a general good practice to protect all chemical reagents from light unless otherwise specified. Photodegradation is a common pathway for the degradation of pharmaceutical substances.[6] [7] Therefore, it is recommended to store both the powder and its solutions in light-resistant containers or in the dark.

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Action(s)
Difficulty Dissolving Powder	The powder has absorbed moisture and formed clumps.	Use a spatula to gently break up any aggregates before attempting to dissolve. Consider drying a small amount of the powder in a desiccator to see if this improves solubility. Ensure the container is sealed tightly after use.
Solution Appears Cloudy or Precipitated	The pH of the solution is outside the optimal range (2.9-4.0). Contamination of the solution.	Check the pH of the solution and adjust if necessary using dilute acid or base. If contamination is suspected, discard the solution and prepare a fresh batch using sterile techniques.
Color Change in Powder or Solution	Potential degradation of the product. This could be due to oxidation or other chemical changes.	A significant change from the typical yellowish-brown color may indicate degradation. It is advisable to use a fresh stock of Feracryl for critical experiments.
Loss of Efficacy in Experiments	The product may have degraded due to improper storage or handling. The solution may have been prepared incorrectly.	Review the storage conditions of your Feracryl stock. Prepare a fresh solution from a reliable stock of Feracryl powder. Consider running a small-scale positive control experiment to verify the activity of the new solution.

Stability and Storage Conditions Summary

Feracryl Powder

Troubleshooting & Optimization

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Condition	Recommendation	Rationale/Remarks
Temperature	Store in a cool environment (ideally ≤ 25°C).[3] Refrigeration (2-8°C) may extend shelf-life.[4]	High temperatures can accelerate the degradation of chemical powders.[3] If refrigerated, allow the container to reach room temperature before opening to prevent condensation.[4]
Humidity	Store in a dry place with the container tightly sealed.	Feracryl powder is hygroscopic and can absorb moisture from the air, which may affect its stability and performance.[2]
Light	Protect from light.	As a general precaution for chemical reagents, protection from light is recommended to prevent photodegradation.[6]

Feracryl Aqueous Solution (1%)

Condition	Recommendation	Rationale/Remarks
Temperature	Store at 2-8°C.	Refrigeration helps to slow down potential microbial growth and chemical degradation.
рН	Maintain pH between 2.9 and 4.0.[1][5]	This is the pH range for optimal stability and activity.
Light	Protect from light.	To prevent potential photodegradation.[6][7]
Sterility	Prepare and store under sterile conditions.	Sterile aqueous solutions have a reported stability of 2 or more years.[1]



Experimental Protocols

Protocol for a General Stability-Indicating Study of a Feracryl Solution

This protocol is a general guideline based on ICH recommendations for stability testing.[8][9]

- Preparation of Feracryl Solution: Prepare a 1% (w/v) solution of Feracryl in purified water.
 Adjust the pH to be within the 2.9-4.0 range. Aseptically filter the solution into sterile,
 transparent, and light-protected containers.
- Initial Analysis (Time 0): Immediately after preparation, perform the following analyses on an initial sample:
 - Appearance: Visually inspect for color and clarity.
 - o pH Measurement: Determine the pH of the solution.
 - Assay for Feracryl Content: Use a suitable analytical method (e.g., UV-Vis spectroscopy based on the iron content, or HPLC if a method is developed) to determine the initial concentration of Feracryl.
 - Degradation Products: If a suitable method like HPLC is available, analyze for the presence of any degradation products.
- Storage Conditions: Store the samples under the following conditions:
 - Long-term: 25° C \pm 2° C / 60% RH \pm 5% RH (or 30° C \pm 2° C / 65% RH \pm 5% RH) for the duration of the study (e.g., 12 months).[8]
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH for 6 months.[8]
 - Refrigerated: 5°C ± 3°C as a control.
 - Photostability: Expose samples to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. Include a dark control wrapped in aluminum foil.[10][11]



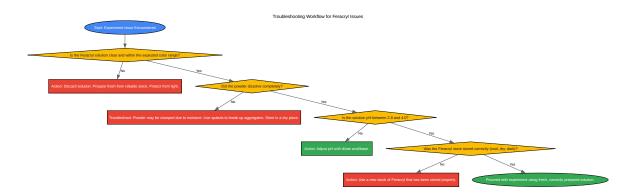




- Testing Intervals: Test the samples at appropriate intervals. For long-term studies, this could be every 3 months for the first year, every 6 months for the second year, and annually thereafter.[8] For accelerated studies, testing at 0, 3, and 6 months is recommended.[8]
- Analysis at Each Time Point: At each testing interval, repeat the analyses performed at Time
 0.
- Data Evaluation: Compare the results at each time point to the initial data. A significant change in appearance, pH, or a decrease in the concentration of Feracryl below a predetermined limit (e.g., 90% of the initial concentration) would indicate instability under those storage conditions.

Visualizations

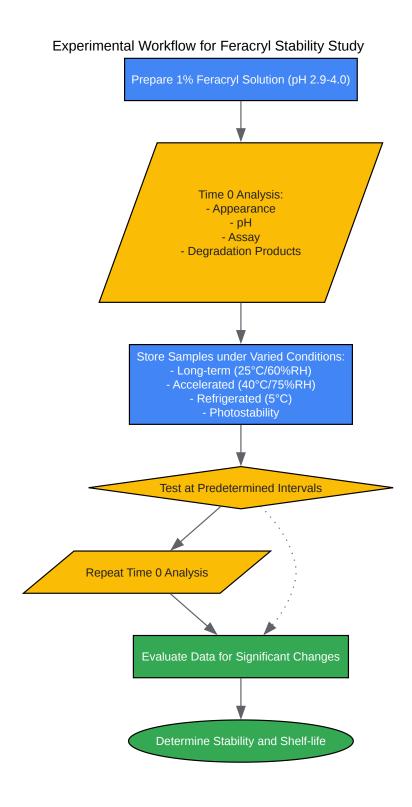




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Caption: A logical workflow for troubleshooting common issues with **Feracryl**.





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Caption: A workflow for conducting a stability study on **Feracryl** solutions.



Simplified Degradation Pathways for Feracryl Feracryl (Iron-Polyacrylate Complex) H+ or OH-, H2O Oxidizing Agents Oxidative Degradation Dissociated Iron Ions & Fe(III) Species & Oxidized Polymer Fragments

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Feracrylum [benchchem.com]
- 3. teknos.com [teknos.com]
- 4. assets-eu-01.kc-usercontent.com [assets-eu-01.kc-usercontent.com]
- 5. Evaluation of Hemostatic and In vitro Antimicrobial Activity of (Revalum®) Feracrylum Gel
 Biomedical and Pharmacology Journal [biomedpharmajournal.org]
- 6. scispace.com [scispace.com]
- 7. q1scientific.com [q1scientific.com]



- 8. ema.europa.eu [ema.europa.eu]
- 9. japsonline.com [japsonline.com]
- 10. database.ich.org [database.ich.org]
- 11. ema.europa.eu [ema.europa.eu]
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